

# Sebuthylazine (C<sub>9</sub>H<sub>16</sub>ClN<sub>5</sub>): An In-Depth Technical Guide

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## Compound of Interest

Compound Name: Sebuthylazine

Cat. No.: B166565

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## Abstract

**Sebuthylazine** (CAS No. 7286-69-3) is a chlorotriazine herbicide historically utilized for selective, systemic weed control in various crops.[1] Its primary mechanism of action involves the inhibition of photosynthesis at the photosystem II (PSII) complex in susceptible plant species.[1] While its agricultural application has significantly declined in many regions, **sebuthylazine** remains a critical analytical standard in environmental chemistry for monitoring triazine herbicides and their degradation products.[1] This guide provides a comprehensive overview of **sebuthylazine**, including its physicochemical properties, synthesis, analytical methodologies, and toxicological profile, with a focus on data relevant to researchers in the fields of environmental science and drug development. Due to the limited availability of specific data for **sebuthylazine**, information from the closely related and structurally similar triazine herbicide, terbuthylazine, is included for comparative purposes where noted.

## Chemical and Physical Properties

**Sebuthylazine** is a colorless to white solid.[2] A summary of its key chemical and physical properties is presented in Table 1. For context and comparison, properties of the related compound terbuthylazine are also provided.

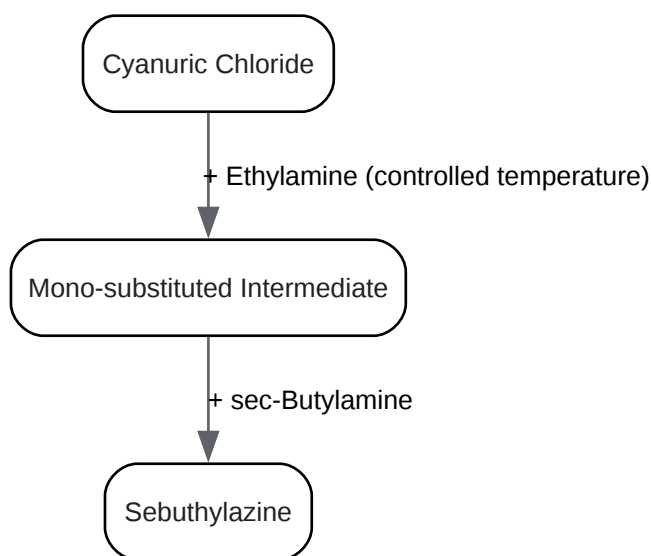
Table 1: Physicochemical Properties of **Sebuthylazine** and Terbuthylazine

Property	Sebuthylazine	Terbuthylazine	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>16</sub> ClN <sub>5</sub>	C <sub>9</sub> H <sub>16</sub> ClN <sub>5</sub>	[2]
Molecular Weight	229.71 g/mol	229.71 g/mol	[1][2]
IUPAC Name	2-N-butan-2-yl-6-chloro-4-N-ethyl-1,3,5-triazine-2,4-diamine	2-N-tert-butyl-6-chloro-4-N-ethyl-1,3,5-triazine-2,4-diamine	[1][2]
CAS Number	7286-69-3	5915-41-3	[1][2]
Melting Point	Not available	175.5 °C	[2]
Water Solubility	Not available	5.0 mg/L at 20 °C	[2]
Vapor Pressure	1.84E-06 mmHg at 25°C	1.12E-06 mmHg	[1][2]
logP (Octanol-Water Partition Coefficient)	Not available	3.40	[2]
pKa	3.87 ± 0.10 (Predicted)	2.0 (Very weak base)	[1][2]

## Synthesis

The commercial production of **sebuthylazine** is achieved through a multi-step synthesis based on triazine chemistry.[3] The process involves the sequential substitution of the chlorine atoms on cyanuric chloride with ethylamine and sec-butylamine.[3]

A generalized workflow for the synthesis is depicted below:



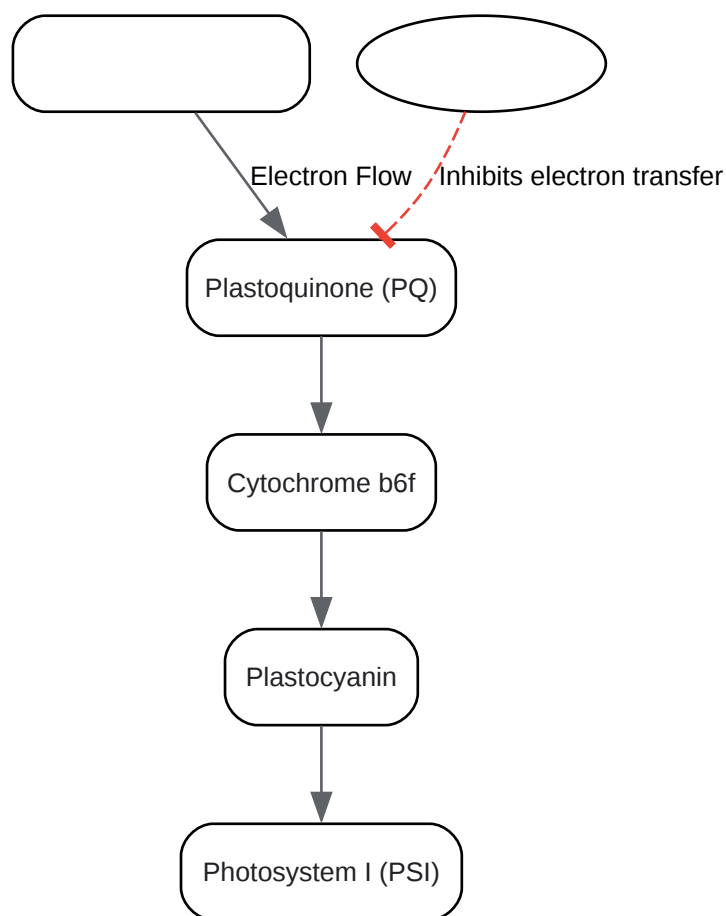
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**Figure 1:** Generalized synthesis workflow for **sebuthylazine**.

## Mechanism of Action

As a triazine herbicide, **sebuthylazine**'s primary mode of action is the inhibition of photosynthesis in plants.[1] It specifically targets the D1 protein in Photosystem II, blocking electron transport and leading to the accumulation of reactive oxygen species and subsequent cell death in susceptible plants.[1]

The following diagram illustrates the inhibitory effect of **sebuthylazine** on the photosynthetic electron transport chain:



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**Figure 2: Sebuthylazine's inhibition of the photosynthetic electron transport chain.**

## Experimental Protocols: Analysis of Sebuthylazine

Accurate detection and quantification of **sebuthylazine** in environmental matrices are crucial for monitoring and research. Various analytical techniques are employed, often involving a sample preparation step followed by chromatographic separation and detection.

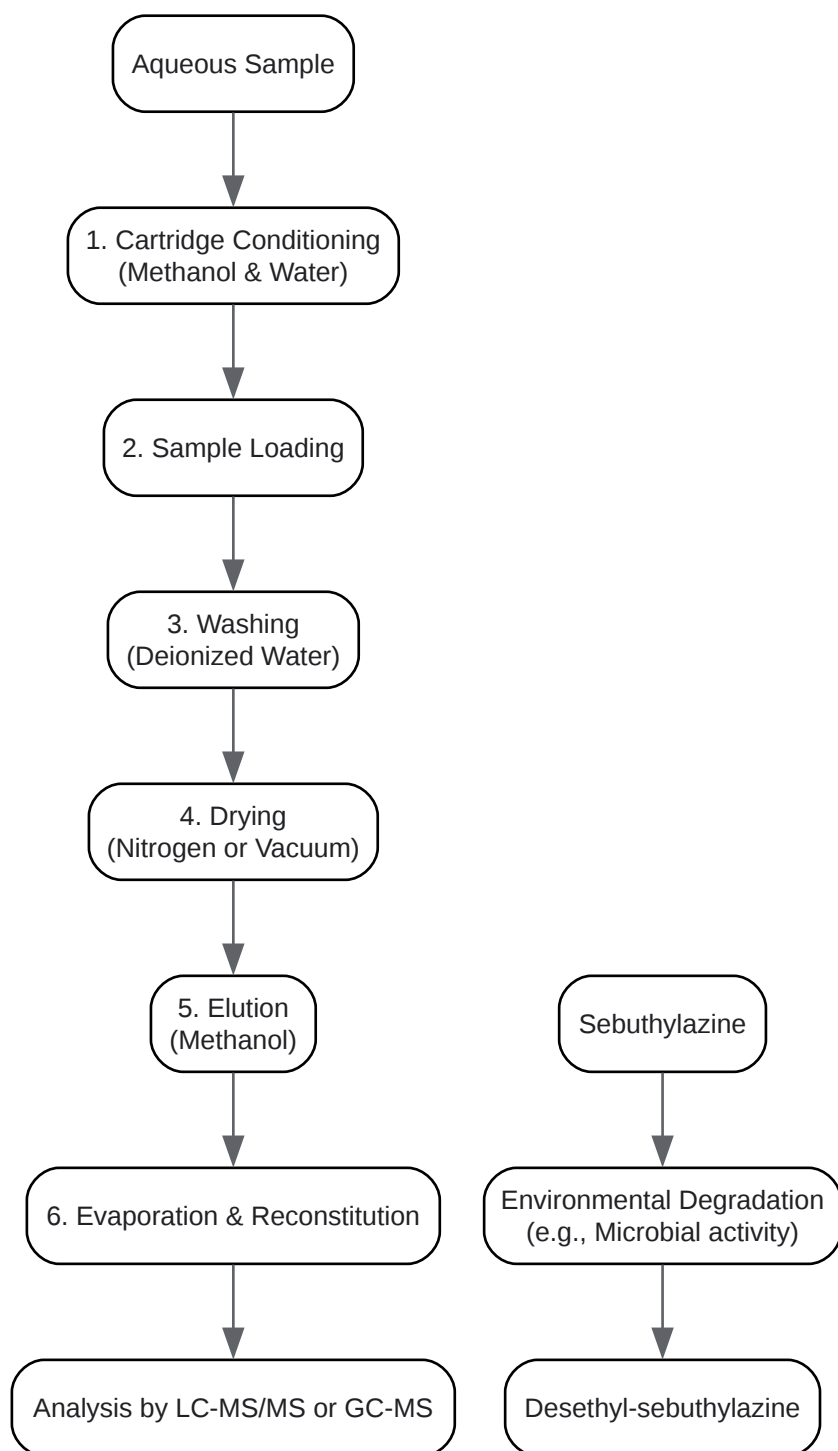
### Sample Preparation: Solid-Phase Extraction (SPE)

Solid-phase extraction is a common method for extracting and concentrating triazine herbicides from aqueous samples.<sup>[4][5]</sup>

Protocol:

- Cartridge Conditioning: Condition an SPE cartridge (e.g., Oasis HLB, MCX, or C18) by passing 5 mL of methanol, followed by 5 mL of deionized water.[\[5\]](#)
- Sample Loading: Load the pre-treated water sample onto the conditioned cartridge at a controlled flow rate (approximately 1-2 mL/min).[\[5\]](#)
- Washing: Wash the cartridge with 5 mL of deionized water to remove polar interferences.[\[5\]](#)
- Drying: Dry the cartridge using a gentle stream of nitrogen or under vacuum for 5-10 minutes.[\[5\]](#)
- Elution: Elute the retained analytes with a suitable organic solvent, such as 5 mL of methanol.[\[5\]](#)
- Reconstitution: Evaporate the eluate to dryness under a nitrogen stream and reconstitute the residue in a known volume of a suitable solvent for analysis.[\[5\]](#)

The following diagram outlines the general workflow for SPE:



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